

Essential Safety and Handling Protocols for 3,5-Dimethyl-4-nitrosophenol

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-nitrosophenol

Cat. No.: B124193

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This document provides crucial safety and logistical guidance for the laboratory handling and disposal of **3,5-Dimethyl-4-nitrosophenol** (CAS No: 19628-76-3). Researchers, scientists, and drug development professionals should strictly adhere to these procedures to mitigate risks associated with this chemical.

Chemical Identity:

- Name: **3,5-Dimethyl-4-nitrosophenol**
- Synonyms: 4-Nitroso-3,5-xyleneol, NSC 38029[1]
- Molecular Formula: $C_8H_9NO_2$ [1]
- Molecular Weight: 151.16 g/mol [1]

Hazard Summary

3,5-Dimethyl-4-nitrosophenol is a hazardous substance that requires careful handling. The primary hazards are summarized below.

Hazard Class	GHS Hazard Statement
Physical Hazard	H228: Flammable solid[1]
Health Hazards	H302: Harmful if swallowed[1]
	H315: Causes skin irritation[1]
	H318: Causes serious eye damage[1][2]
	H341: Suspected of causing genetic defects[1][2]
Environmental Hazard	H411: Toxic to aquatic life with long lasting effects[1][2]

N-Nitroso compounds as a class are considered potent carcinogens and should be handled with extreme caution.[3]

Operational Plan: Step-by-Step Handling Procedures

All operations involving **3,5-Dimethyl-4-nitrosophenol** must be performed in a designated area with appropriate engineering controls and personal protective equipment.

1. Engineering Controls & Designated Area:

- Ventilation: All work, including weighing, preparing solutions, and transfers, must be conducted inside a certified chemical fume hood to prevent inhalation.[3][4][5]
- Designated Area: The work area within the fume hood should be clearly marked with "DANGER: DESIGNATED CARCINOGEN WORK AREA" signage.
- Surface Protection: Line the work surface inside the fume hood with disposable, absorbent liners to contain any spills.
- Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[4][6]

2. Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Hand Protection	Double Gloving Mandatory.[3] • Inner Glove: Nitrile. • Outer Glove: Butyl rubber or heavy-duty nitrile.	Provides broad chemical resistance. Butyl rubber is often recommended for nitro compounds.[3] Inspect gloves for any signs of degradation before and during use.
Eye & Face Protection	Chemical safety goggles and a face shield.[6][7][8]	Protects against splashes, dust, and vapors, preventing serious eye damage.
Respiratory Protection	NIOSH-approved air-purifying respirator with cartridges for organic vapors and particulates. For higher exposure potential, a full-face supplied-air respirator is recommended.[7][8][9]	Minimizes inhalation of harmful dust or aerosols. Respirator use must comply with a formal respiratory protection program (per OSHA 29 CFR 1910.134).
Protective Clothing	A flame-retardant lab coat, long pants, and closed-toe shoes are required. A chemically resistant apron should be worn over the lab coat.[8][10]	Protects skin from contact and contamination.

3. Handling and Use:

- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the lab.[6][11] Do not eat, drink, or smoke in the laboratory.[4][6][11]
- Weighing: Weigh the solid chemical inside the fume hood. Use anti-static measures as it is a flammable solid that can form explosive dust-air mixtures.[11]

- **Solution Preparation:** Add the solid to the solvent slowly. Avoid generating dust.
- **Spill Management:** In case of a minor spill, decontaminate the area using appropriate procedures. For larger spills, evacuate the area and contact the institutional safety office. Do not touch or walk through spilled material.[\[11\]](#)

Disposal Plan: Waste Management

Proper disposal of **3,5-Dimethyl-4-nitrosophenol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance. Due to its acute toxicity and similarity to other P-listed chemicals, it is prudent to manage its waste with the highest level of precaution.[\[12\]](#)

1. Waste Segregation and Collection:

- **Waste Streams:** Maintain separate, clearly labeled waste containers for:
 - **Solid Waste:** Unused **3,5-Dimethyl-4-nitrosophenol**.
 - **Liquid Waste:** Solutions containing the compound.
 - **Contaminated PPE & Materials:** Gloves, liners, pipette tips, etc.
- **Container Type:** Use compatible, leak-proof containers. Do not use metal containers for corrosive waste.[\[13\]](#) For acutely toxic waste, the container volume must not exceed one quart (approximately one liter).[\[12\]](#)
- **Labeling:** All waste containers must be clearly labeled with the words "HAZARDOUS WASTE" and the full chemical name "**3,5-Dimethyl-4-nitrosophenol**".[\[13\]](#)

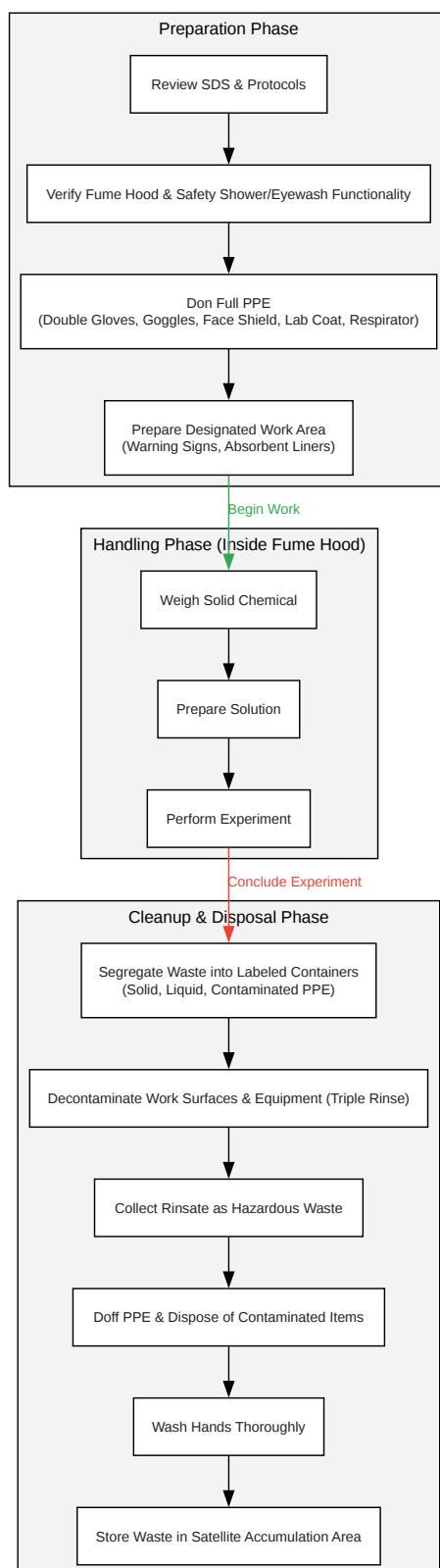
2. Contaminated Materials:

- **Disposable Items:** All disposable items (gloves, weigh boats, absorbent pads) that come into contact with the chemical must be collected as hazardous waste.[\[12\]](#)
- **Non-Disposable Items (Glassware, etc.):** Non-disposable items must be decontaminated by triple-rinsing with a suitable solvent. The rinsate must be collected as hazardous waste.[\[12\]](#)
[\[14\]](#)

3. Storage and Disposal:

- **Storage:** Store waste containers in a designated satellite accumulation area (SAA) at or near the point of generation.[\[13\]](#) Keep containers tightly closed except when adding waste.[\[13\]](#)
- **Disposal Request:** Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office. Do not dispose of this chemical down the drain.[\[15\]](#)
- **Empty Containers:** The original chemical container, even when "empty," must be treated as hazardous waste, triple-rinsed (collecting the rinsate), the label defaced, and disposed of according to institutional policy.[\[14\]](#)

Workflow for Safe Handling



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Caption: Workflow for handling **3,5-Dimethyl-4-nitrosophenol**.

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